

methylzinc chloride stability in THF

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Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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Frequently Asked Questions

Q1: What are the key stability and safety concerns when handling methylzinc chloride in THF?

Methylzinc chloride is a pyrophoric and water-sensitive organometallic reagent that requires careful handling. Key quantitative data is summarized below:

Property	Specification / Value
Concentration	1.90 to 2.20 M in THF [1]
Physical Form	Colorless to Yellow, Turbid Solution [1]
Flash Point	-17°C (c. 1°F) [1]
Density	1.033 g/mL [1]

Hazard	Risk Statement	Precautionary Statement [1]
Flammability	Highly flammable liquid and vapour [1]	Keep away from heat/sparks/open flames. No smoking [1]
Peroxide Formation	May form explosive peroxides [1]	...

Hazard	Risk Statement	Precautionary Statement [1]
Health Effects	Causes severe skin burns and eye damage. Suspected of causing cancer. May cause respiratory irritation [1]	Wear protective gloves/clothing/eye protection. Use in a fume hood [1]

Q2: What is the recommended storage condition? The solution is packaged in an **AcroSeal glass bottle**, which is designed to minimize exposure to air and moisture [1]. It should be stored in a cool, well-ventilated place, away from any ignition sources. Always keep the container tightly closed under a protective atmosphere (e.g., nitrogen or argon) and periodically test for peroxide formation, especially if the reagent is stored for extended periods or after the container has been opened.

Q3: How can I tell if the reagent has decomposed? A clear sign of decomposition is a deviation from the specified "colorless to yellow" range to a **darkened color**. The solution may also show increased turbidity or the formation of precipitates. Do not use reagents that show visible signs of decomposition.

Troubleshooting Guide

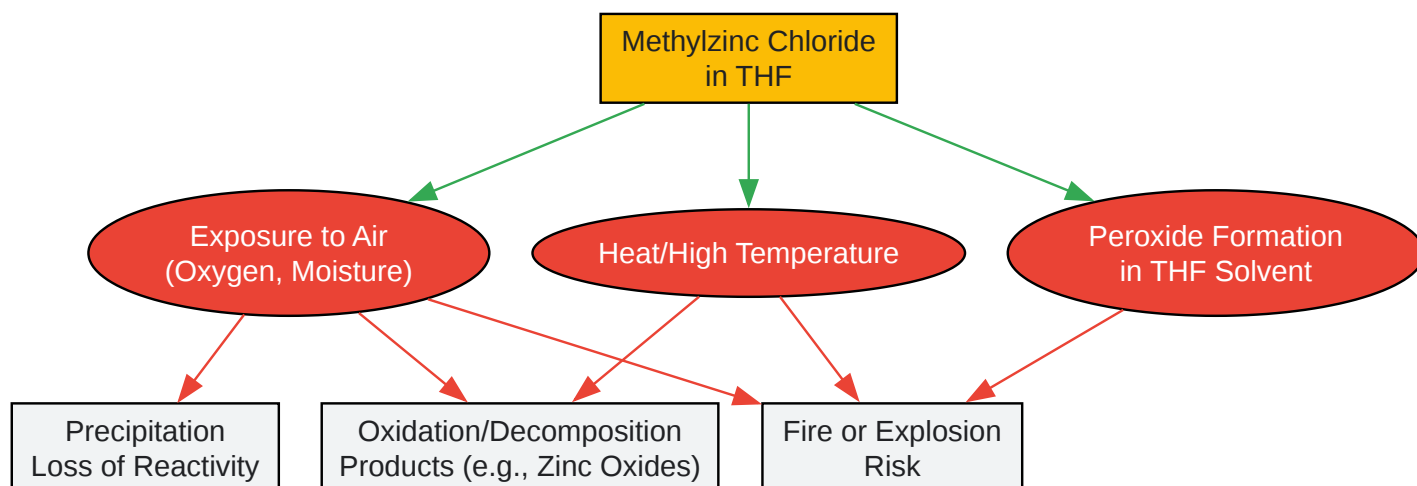
Observation	Possible Cause	Recommended Action
Solution appears dark brown or black	Significant decomposition due to exposure to air or moisture.	Do not use. Contact your chemical safety officer for disposal.
Formation of precipitate	Degradation of the reagent or precipitation of salts.	Do not use. If a new bottle, contact the supplier.
Low reactivity in experiment	Possible partial decomposition or lower-than-stated concentration.	Test the activity with a small-scale quantitative reaction. Use a new bottle for critical experiments.
Pressure build-up in bottle	Possible gas generation from reaction with contaminants or overheating.	Move the bottle to a fume hood with appropriate shielding. Do not open. Contact safety personnel.

Experimental Handling Protocol

- **Planning:** Pre-plan all steps. Ensure you have all necessary dry and sealed syringes, needles, and cannulas ready.
- **Environment:** Perform all handling in an **efficient fume hood**, away from any water baths or ignition sources. Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and **chemical-resistant gloves** (e.g., nitrile).
- **Preparation:** Ensure the reagent is at or near room temperature before opening to prevent condensation. Clean and dry the septum of the bottle with an inert gas flow.
- **Transfer:** Use standard air-free techniques (e.g., syringe, cannula) under a positive pressure of inert gas (nitrogen or argon).
- **Storage:** Immediately return the reagent to its designated storage location after use.

Stability & Decomposition Pathways

The diagram below illustrates the primary factors affecting the stability of **methylzinc chloride** in THF solution and the potential decomposition products.



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Stability and Decomposition Pathways of **Methylzinc Chloride** in THF

A Note on THF Solvent Quality

The stability of organometallic reagents can be compromised by impurities in the solvent. While the **methylzinc chloride** solution is supplied ready-to-use, be aware that typical **inhibitor-free, HPLC-grade THF may not be sufficiently dry and oxygen-free for preparing such solutions**. For any preparation requiring dry THF, it must be purified using standard methods (e.g., distillation from sodium/benzophenone) under an inert atmosphere immediately before use [2] [3].

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References

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2. CN105085444A - Purification method of chromatographic- ... [patents.google.com]
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